

stereoselective bioactivity R-famoxadone vs S-famoxadone

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Famoxadone

CAS No.: 131807-57-3

Cat. No.: S588098

[Get Quote](#)

Stereoselectivity of Famoxadone Enantiomers

The tables below summarize the key differences in bioactivity, toxicity, and environmental behavior between **famoxadone**'s enantiomers, based on a 2021 stereoselective study [1].

Enantiomer Property	R-(-)-Famoxadone	S-(+)-Famoxadone
Fungicidal Bioactivity (toward 5 phytopathogens)	2.7 to 178 times higher than S-(+)-isomer [1]	Lower activity [1]
Acute Toxicity (to earthworm <i>Eisenia foetida</i>)	167 times more toxic than S-(+)-isomer [1]	Lower toxicity [1]
Toxicity Classification (to <i>E. foetida</i>)	Super toxic [1]	Information not specified
Degradation Behavior (in cucurbits & soil)	No stereoselective degradation observed [1]	No stereoselective degradation observed [1]
Average Half-life (Degradation)	5.4 to 14.1 days (in cucumber, chieh-qua, and soil) [1]	5.4 to 14.1 days (in cucumber, chieh-qua, and soil) [1]

Detailed Experimental Protocols

For researchers seeking to replicate or evaluate these findings, here are the core methodologies from the study [1].

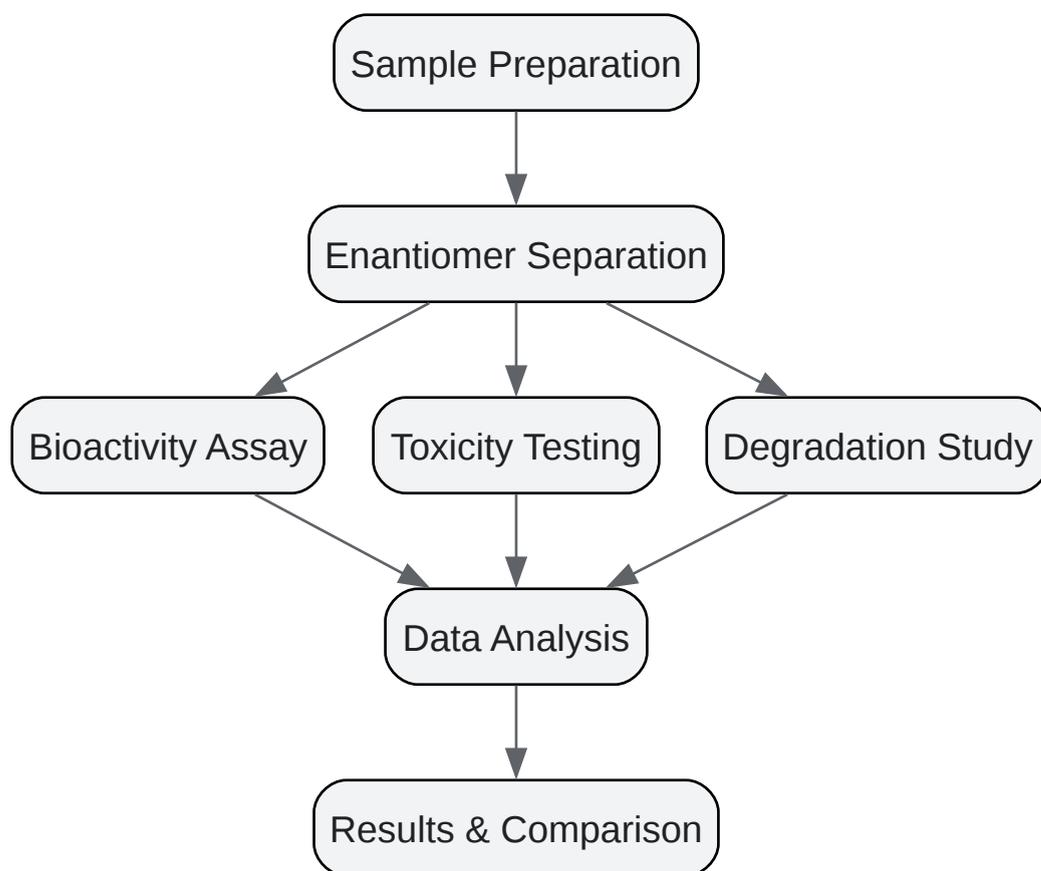
- **Bioactivity Assay:** Inhibitory activities of R-(-)- and S-(+)-**famoxadone** were tested against **five phytopathogens**. Bioactivities were compared based on the concentration required to achieve inhibition, with the activity ratio calculated directly from the dose-response curves [1].
- **Acute Toxicity Test:** Acute toxicity was determined for the earthworm *Eisenia foetida* using standard laboratory toxicity testing. The **LC50 values** (lethal concentration for 50% of the population) were calculated, and the toxicity ratio between enantiomers was derived from these values [1].
- **Degradation Study:** A stereoselective degradation study was conducted in two cucurbit species (cucumber and chieh-qua) and field soil. Concentrations of each enantiomer were monitored over time using an established **high-performance liquid chromatography (HPLC)** method. Half-lives were calculated from the degradation curves [1].

Regulatory and General Context

- **Regulatory Status:** **Famoxadone** is **not approved** for use in the European Union according to the Pesticide Properties Database (PPDB) [2]. Health Canada's Pest Management Regulatory Agency (PMRA) has a continuous re-evaluation program, but **famoxadone** is not specifically listed in the current public work plan for 2025-2030 [3].
- **Mode of Action:** **Famoxadone** is a **quinone outside inhibitor (QoI)** fungicide, specifically inhibiting mitochondrial respiration at the cytochrome bc1 complex (Complex III), halting energy production in fungal cells [4] [2].
- **Basic Properties:** It is a chiral, synthetic fungicide with a molecular weight of 374.39 g/mol and very low solubility in water [2]. It is used to control diseases like downy mildew and late blight in crops such as potatoes, grapes, and cucurbits [4] [2].

Experimental Workflow for Stereoselective Assessment

The diagram below outlines the key stages of the experimental process used to assess the stereoselectivity of **famoxadone**, from sample preparation to data analysis.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Study on stereoselective bioactivity, acute toxicity, and ... [pubmed.ncbi.nlm.nih.gov]
2. Famoxadone (Ref: JE 874) - AERU - University of Hertfordshire [sitem.herts.ac.uk]
3. Re-evaluation Note REV2025-01, Pest Management ... [canada.ca]
4. Famoxadone Fungicide: Powerful Broad-Spectrum Disease ... [cnagrochem.com]

To cite this document: Smolecule. [stereoselective bioactivity R-famoxadone vs S-famoxadone]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b588098#stereoselective-bioactivity-r-famoxadone-vs-s-famoxadone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com